

Application Notes and Protocols for NVP-BSK805 Trihydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: NVP-BSK805 trihydrochloride

Cat. No.: B15570939

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, storage, and handling of **NVP-BSK805 trihydrochloride** stock solutions. NVP-BSK805 is a potent and selective ATP-competitive inhibitor of Janus kinase 2 (JAK2), a critical enzyme in the signaling pathways of various cytokines and growth factors. Accurate preparation of stock solutions is crucial for obtaining reliable and reproducible results in downstream applications such as cell-based assays and in vivo studies.

Chemical Properties and Data

A summary of the key quantitative data for **NVP-BSK805 trihydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₇ H ₂₈ F ₂ N ₆ O·3HCl	N/A
Molecular Weight	599.93 g/mol	[1]
Appearance	Faint yellow to dark orange powder	[2][3]
Solubility (Water)	2 mg/mL	[2][3]
Storage Temperature (Solid)	-20°C	[2][3]
Storage Temperature (Stock Solution)	-20°C or -80°C	N/A

Experimental Protocols

Preparation of a High-Concentration Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of NVP-BSK805.

Materials:

- **NVP-BSK805 trihydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol:

- **Equilibrate:** Allow the vial of **NVP-BSK805 trihydrochloride** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of **NVP-BSK805 trihydrochloride** powder in a sterile microcentrifuge tube.
- **Calculate Solvent Volume:** Determine the volume of DMSO required to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - For 1 mg of **NVP-BSK805 trihydrochloride** (0.001 g):
 - $\text{Volume (L)} = 0.001 \text{ g} / (599.93 \text{ g/mol} * 0.01 \text{ mol/L}) = 0.0001667 \text{ L} = 166.7 \text{ }\mu\text{L}$
- **Dissolve:** Add the calculated volume of DMSO to the tube containing the powder.
- **Mix Thoroughly:** Vortex the solution until the powder is completely dissolved. To aid dissolution, gentle warming in a 37°C water bath or brief sonication can be applied. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
- **Store:** Store the aliquots at -20°C or -80°C in a light-protected container. When stored properly, the stock solution in DMSO can be stable for several months.

Preparation of Aqueous Working Solutions

For many cell culture experiments, the high-concentration DMSO stock solution needs to be further diluted in an aqueous buffer or cell culture medium.

Materials:

- **NVP-BSK805 trihydrochloride** stock solution in DMSO
- Sterile phosphate-buffered saline (PBS), cell culture medium, or other aqueous buffer

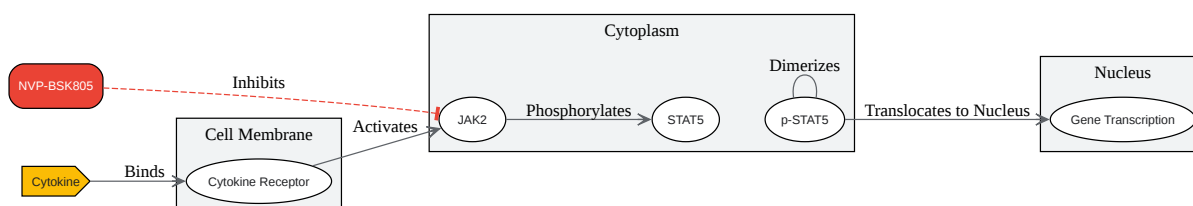
- Sterile dilution tubes
- Calibrated micropipettes and sterile tips

Protocol:

- Thaw Stock: Thaw an aliquot of the high-concentration DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the DMSO stock solution in your desired aqueous buffer or medium to achieve the final working concentration.
 - Important: To avoid precipitation, do not dilute the DMSO stock more than 1:1000 directly into the aqueous solution. It is recommended to perform intermediate dilutions if necessary. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.
- Mix Gently: After each dilution step, mix the solution by gentle pipetting or inverting the tube. Avoid vigorous vortexing which can cause protein denaturation in media containing serum.
- Use Immediately: It is recommended to prepare fresh aqueous working solutions for each experiment and use them immediately. Do not store aqueous solutions for extended periods.

Visualizations

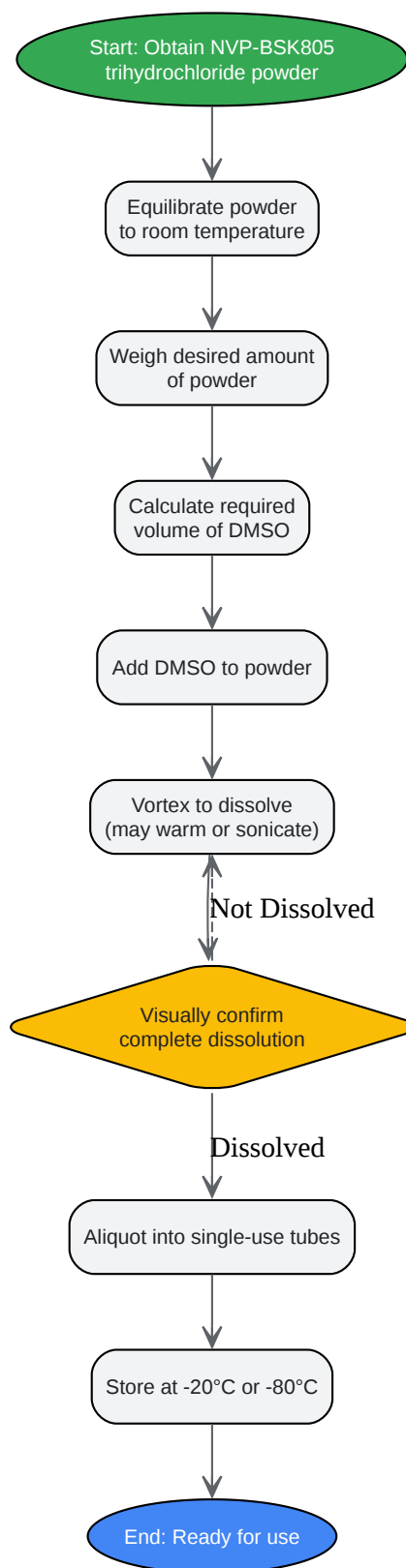
JAK2 Signaling Pathway Inhibition by NVP-BSK805



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Caption: Inhibition of the JAK2-STAT5 signaling pathway by NVP-BSK805.

Workflow for NVP-BSK805 Stock Solution Preparation



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References

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- To cite this document: BenchChem. [Application Notes and Protocols for NVP-BSK805 Trihydrochloride Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570939/docs#application-notes-and-protocols-for-nvp-bsk805-trihydrochloride-stock-solution-preparation>]

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